

# Proper Disposal Procedures for 4-Methylumbelliferyl Palmitate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methylumbelliferyl palmitate

Cat. No.: B131279

[Get Quote](#)

## Essential Safety and Logistical Information for Laboratory Professionals

This document provides comprehensive guidance on the proper disposal of **4-Methylumbelliferyl palmitate** (CAS 17695-48-6), a fluorogenic substrate commonly used in enzyme activity assays. Adherence to these procedures is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance.

## Chemical and Physical Properties

A summary of the key quantitative data for **4-Methylumbelliferyl palmitate** is presented below.

Property	Value	Reference
CAS Number	17695-48-6	[1][2][3]
Molecular Formula	C <sub>26</sub> H <sub>38</sub> O <sub>4</sub>	[1][2]
Molecular Weight	414.6 g/mol	[2][3]
Melting Point	70 - 72 °C	[3]
Appearance	Solid	
Solubility	Chloroform: 20 mg/ml, DMF: 10 mg/ml	[2]

## Hazard Identification and Safety Precautions

**4-Methylumbelliferyl palmitate** is not classified as a hazardous substance according to the Globally Harmonized System (GHS).[1][4][5][6] It is not considered a significant fire risk.[1] However, standard laboratory safety protocols should always be followed.

Personal Protective Equipment (PPE):

- Wear protective gloves.
- Use safety glasses.
- In case of dust generation, use a dust respirator.[1]

Handling:

- Avoid generating dust.[1]
- Do not eat, drink, or smoke when handling.[1]
- Wash hands thoroughly with soap and water after handling.[1]
- Keep containers securely sealed when not in use.[1]

## Step-by-Step Disposal Protocol

The primary directive for the disposal of **4-Methylumbelliferyl palmitate** is to adhere to all national and local regulations. The following steps provide a general framework for proper disposal:

- **Consult Local Regulations:** Before initiating disposal, consult your institution's Environmental Health and Safety (EHS) department to understand the specific local and national disposal requirements for non-hazardous chemical waste.
- **Container Management:**
  - Leave the chemical in its original container whenever possible.

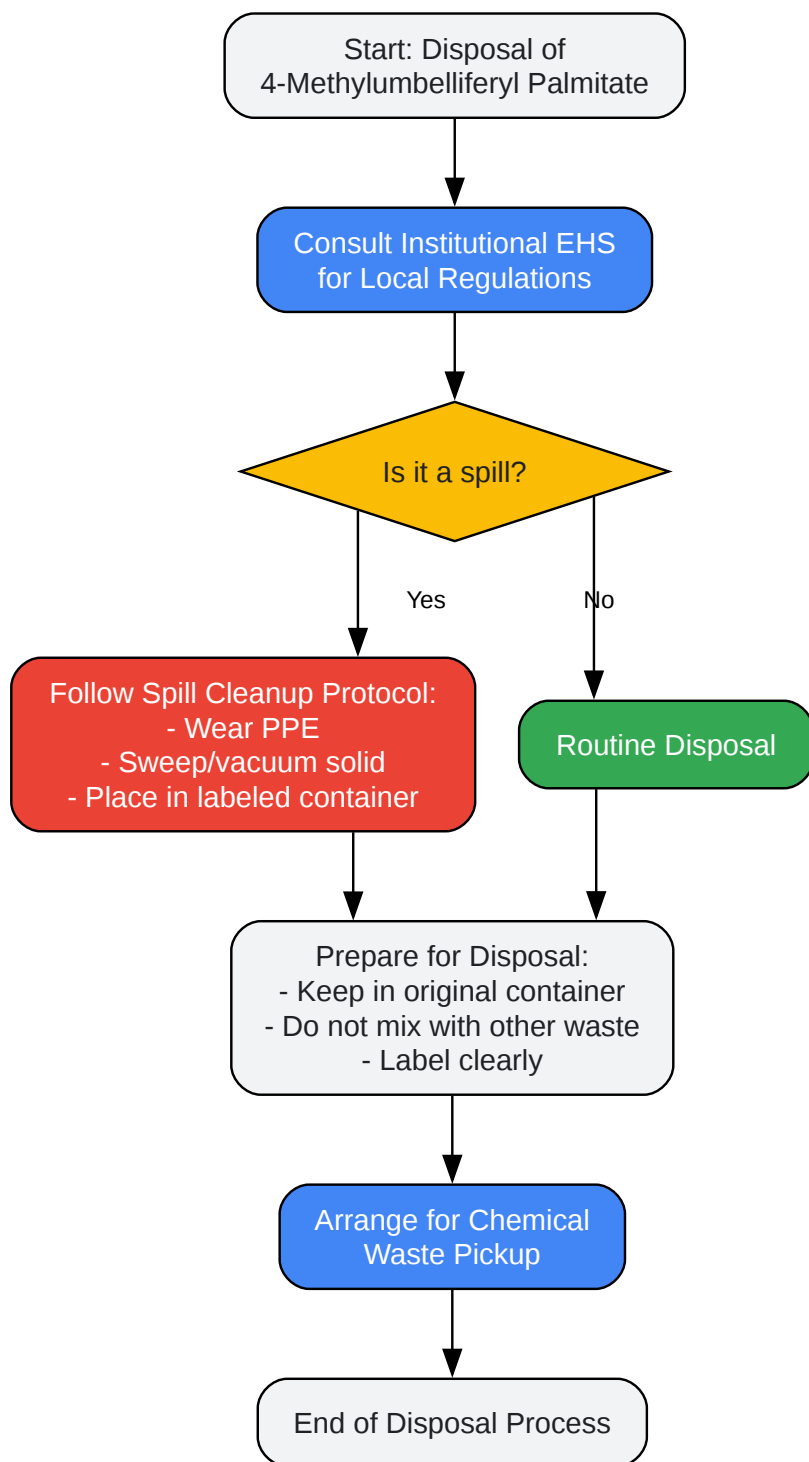
- Do not mix **4-Methylumbelliferyl palmitate** with other waste streams.
- Ensure the container is securely sealed and properly labeled.
- Waste Collection:
  - For small quantities, some regulations may permit disposal with household waste; however, this should be verified with your EHS department.[\[4\]](#)
  - For larger quantities or in a laboratory setting, collect the waste in a designated, labeled container.
- Spill Cleanup:
  - In the event of a spill, clear the area of personnel.[\[1\]](#)
  - Wear appropriate PPE, including gloves and safety glasses.[\[1\]](#)
  - Use dry cleanup procedures to avoid generating dust.[\[1\]](#)
  - Sweep or vacuum the spilled material.[\[1\]](#)
  - Place the collected material into a clean, dry, sealable, and labeled container for disposal.[\[1\]](#)
- Final Disposal:
  - Arrange for the collection of the chemical waste through your institution's designated waste management service.
  - Handle uncleaned containers with the same precautions as the product itself.

#### Important Considerations:

- Do not dispose of **4-Methylumbelliferyl palmitate** down the drain or in waterways.[\[1\]](#)[\[4\]](#)
- Do not use air hoses for cleaning up spills.[\[1\]](#)

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **4-Methylumbelliferyl palmitate**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **4-Methylumbelliferyl palmitate**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [store.apolloscientific.co.uk](https://store.apolloscientific.co.uk) [[store.apolloscientific.co.uk](https://store.apolloscientific.co.uk)]
- 2. [caymanchem.com](https://caymanchem.com) [[caymanchem.com](https://caymanchem.com)]
- 3. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 4. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 5. [carlroth.com](https://carlroth.com) [[carlroth.com](https://carlroth.com)]
- 6. [carlroth.com](https://carlroth.com) [[carlroth.com](https://carlroth.com)]
- To cite this document: BenchChem. [Proper Disposal Procedures for 4-Methylumbelliferyl Palmitate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b131279#4-methylumbelliferyl-palmitate-proper-disposal-procedures>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)